

Personal protective equipment for handling Hmbop

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Compound of Interest

Compound Name: Hmbop

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Essential Safety and Handling Guide for HFMOP

Product Identifier: 1,1,1,3,3,3-Hexafluoro-2-methoxypropane[1][2] Synonyms: HFMOP, HFE-356mmz1[1][2] CAS Number: 13171-18-1[1][2]

This guide provides essential safety protocols and logistical information for the handling and disposal of HFMOP in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

HFMOP is classified as a substance that may cause drowsiness or dizziness (Specific target organ toxicity — single exposure: Category 3).[1] It is important to note that some safety data sheets (SDS) may classify it as not hazardous under CLP regulations, but also identify it as a potential asphyxiant that can displace oxygen.[2]

Hazard Statements:

- H336: May cause drowsiness or dizziness.[1]

Signal Word: WARNING[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling HFMOP to minimize exposure and ensure personal safety.

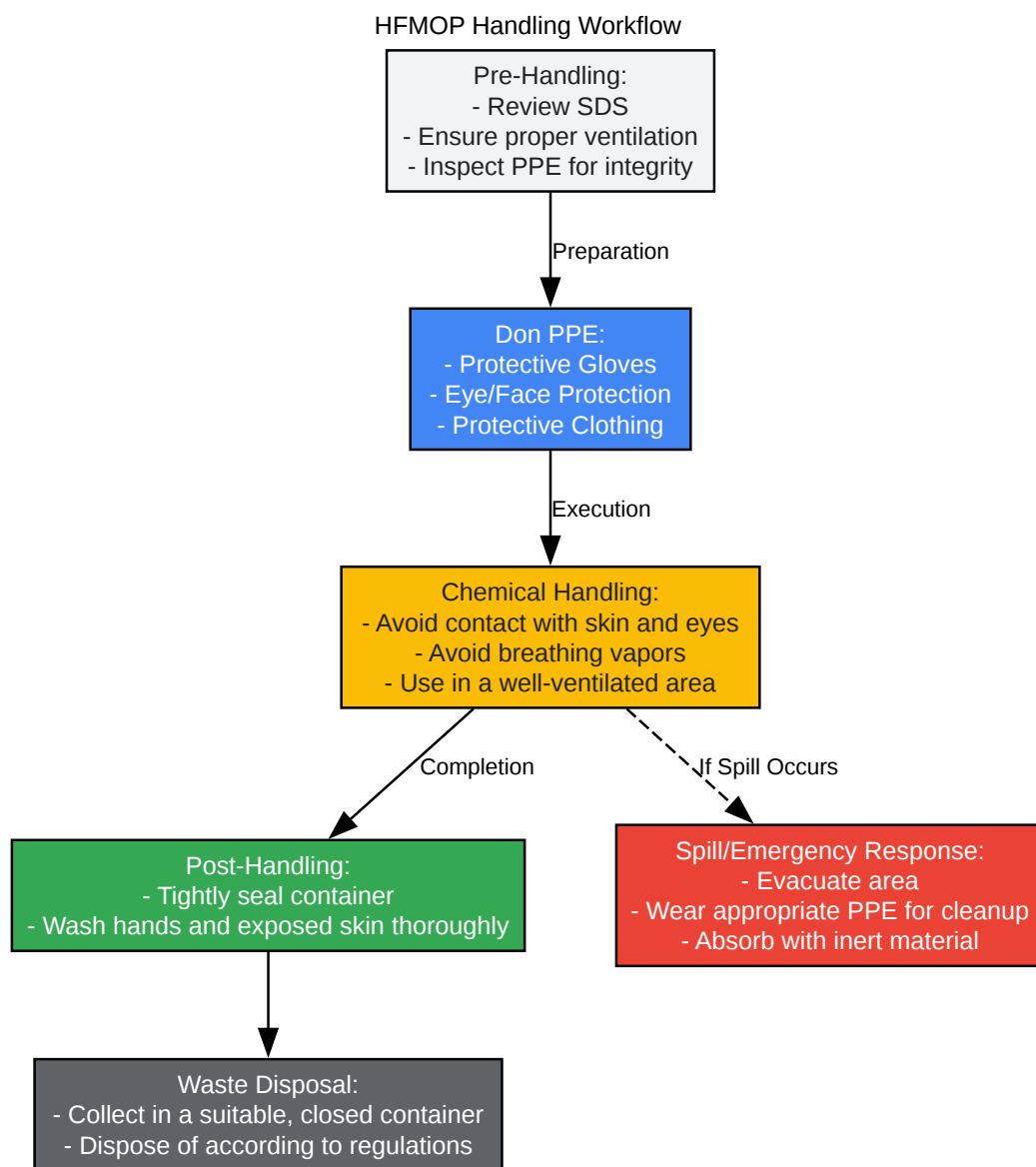
PPE Category	Item	Specification/Notes
Eye/Face Protection	Safety Glasses/Goggles	Wear protective eyewear. A face shield may be appropriate when there is a risk of splashing. [2]
Hand Protection	Chemical-Resistant Gloves	Wear protective gloves. [1] The specific glove material should be selected based on the duration of exposure and the specific laboratory task.
Skin and Body Protection	Protective Clothing	Wear protective clothing to prevent skin contact. [1] A lab coat is standard.
Respiratory Protection	Respirator	Not normally required with adequate ventilation. In poorly ventilated areas or confined spaces, use an airline respirator or a self-contained breathing apparatus. [1] [2]

Operational and Handling Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

Safe Handling Workflow

The following diagram outlines the procedural steps for the safe handling of HFMOP.



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Caption: Procedural workflow for handling HFMOP.

Storage

- Temperature: Store at room temperature.[1][2]

- Container: Keep in the original or other compatible, tightly sealed container.[1][2]
- Incompatible Materials: Avoid strong oxidizing agents, alkalis, alkali metals, aluminum, zinc, and alkaline earth metals.[2]

Emergency and Disposal Plans

Immediate and appropriate responses to emergencies and proper disposal are crucial for safety and environmental protection.

First-Aid Measures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is labored, administer oxygen. Seek medical attention if symptoms develop.[1][2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[1] Wash contaminated clothing before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
Ingestion	Rinse mouth. Get medical attention.[1][2]

Spill Response

In the event of a spill, follow these steps:

- Avoid breathing vapors, mist, or gas.[3]
- Ensure adequate ventilation.[3]
- Wear appropriate personal protective equipment, including gloves and eye protection.[1][2]
- For a small spill, absorb with an inert material (e.g., sand, diatomite).[4]

- For a large spill, dike the area to prevent spreading.[4]
- Collect the spilled material and place it in a suitable, closed container for disposal.[3][4]
- Prevent the spill from entering drains or waterways.[1][2]

Disposal Plan

- Dispose of HFMOP and its containers in accordance with local, state, and federal regulations.[5]
- Waste should be collected in a compatible and tightly sealed container labeled as "hazardous waste".[5]
- Consult with an accredited waste disposal contractor for specific guidance.[2]
- Landfill disposal or incineration at temperatures above 800°C with appropriate exhaust gas treatment are recommended methods.[4]

Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless liquid[1][2]
Boiling Point	50 °C (122 °F)[1][2]
Flash Point	> 93 °C (> 200 °F)[1][2]
Density	1.38 g/mL[1][2]
Vapor Pressure	36,100 Pa @ 25 °C[1][2]
Solubility in Water	0.0014 g/mL[1][2]

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